

High-Resolution Mass Spectrometry Guide: Confirmation of PMPA Sodium Molecular Mass

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Compound of Interest

Compound Name: PMPA sodium

Cat. No.: B10821702

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Critical Disambiguation: Know Your Target

Before proceeding with analysis, it is vital to distinguish between the two compounds historically abbreviated as "PMPA." This guide focuses on the NAALADase Inhibitor, commonly sold as "**PMPA Sodium**."[\[1\]](#)[\[2\]](#)[\[3\]](#)

Feature	Target of this Guide: PMPA Sodium	Alternative: Tenofovir (PMPA)
Full Name	2-(Phosphonomethyl)pentanedioic acid	(R)-9-(2-Phosphonylmethoxypropyl)adenine
Primary Use	GCPII / NAALADase Inhibitor (Research)	Antiviral (HIV/HBV Drug)
Formula (Free Acid)	C ₆ H ₁₁ O ₇ P	C ₉ H ₁₄ N ₅ O ₄ P
Monoisotopic Mass	226.0242 Da	287.0783 Da
CAS Number	373645-42-2 (Sodium Salt)	147127-20-6

Executive Summary: The Analytical Strategy

Confirming the molecular mass of **PMPA Sodium** ($\text{C}_6\text{H}_7\text{Na}_4\text{O}_7\text{P}$) presents specific challenges due to its high polarity, low molecular weight (<350 Da), and multiple acidic protons.

- **The Challenge:** The sodium salt dissociates in solution. The "parent" ion observed depends heavily on pH and ionization mode. Furthermore, low-mass matrix interference makes MALDI-TOF unreliable for this specific confirmation.
- **The Solution:** Negative Mode Electrospray Ionization High-Resolution Mass Spectrometry (ESI-HRMS) is the gold standard. It provides the cleanest spectra by detecting the deprotonated free acid $[\text{M}-\text{H}]^-$, avoiding the complex "sodiated soup" often seen in positive mode.

Comparative Analysis of Analytical Techniques

This section objectively compares available MS molecular weight confirmation methods for small, polar phosphonates like PMPA.

Technique	Suitability	Resolution	Pros	Cons
ESI-HRMS (Orbitrap/Q-TOF)	Recommended	High (>30,000)	Accurate mass (<5 ppm) confirms elemental composition; Negative mode minimizes background.	Requires clean solvents to prevent ion suppression.
MALDI-TOF	Not Recommended	Low to Medium	High throughput; tolerates some salts.	Matrix Interference: Matrices (e.g., CHCA, DHB) generate high background noise in the <500 Da region, obscuring PMPA.
Triple Quadrupole (QqQ)	Quantitation Only	Unit Resolution	Excellent sensitivity for known targets.	Cannot distinguish PMPA from isobaric interferences; lacks mass accuracy for structural confirmation.

Experimental Protocol: ESI-HRMS Confirmation

This protocol is designed for a self-validating system where the fragmentation pattern confirms the precursor identity.

A. Sample Preparation

- Solvent: 50:50 Acetonitrile:Water (LC-MS Grade). Note: Methanol can cause methylation artifacts in acidic conditions; Acetonitrile is safer.
- Concentration: Prepare a 1 mg/mL stock, then dilute to 10 µg/mL (approx. 30 µM) for direct infusion.
- Additives: Add 0.1% Formic Acid (for Positive Mode) or 5 mM Ammonium Acetate (for Negative Mode) to stabilize ionization.

B. Instrument Parameters (Orbitrap/Q-TOF)

- Ionization: Electrospray Ionization (ESI).[\[4\]](#)[\[5\]](#)
- Flow Rate: 5–10 µL/min (Direct Infusion).
- Polarity:Negative (Preferred) and Positive.[\[4\]](#)
- Scan Range:m/z 50 – 500.
- Resolution: 60,000 @ m/z 200.

C. Data Acquisition Workflow

- Blank Injection: Run pure solvent to characterize background noise.
- MS1 Acquisition: Acquire full scan data for 1 minute.
- MS2 Fragmentation: Select the theoretical precursor (m/z 225.0169 in Neg Mode) and apply stepped Collision Energy (10, 20, 40 eV).

Data Presentation & Interpretation

Theoretical Mass Table (Monoisotopic)

Use this table to validate your observed peaks.

Species	Formula	Theoretical m/z	Description
$[M-H]^-$	$C_6H_{10}O_7P^-$	225.0169	Primary Quant/ID Peak (Negative Mode)
$[M-2H+Na]^-$	$C_6H_9NaO_7P^-$	247.0058	Common adduct in sodium salt samples
$[M+H]^+$	$C_6H_{12}O_7P^+$	227.0315	Protonated Free Acid (Positive Mode)
$[M+Na]^+$	$C_6H_{11}NaO_7P^+$	249.0135	Monosodiated Adduct (Positive Mode)

Diagnostic Fragmentation (MS/MS)

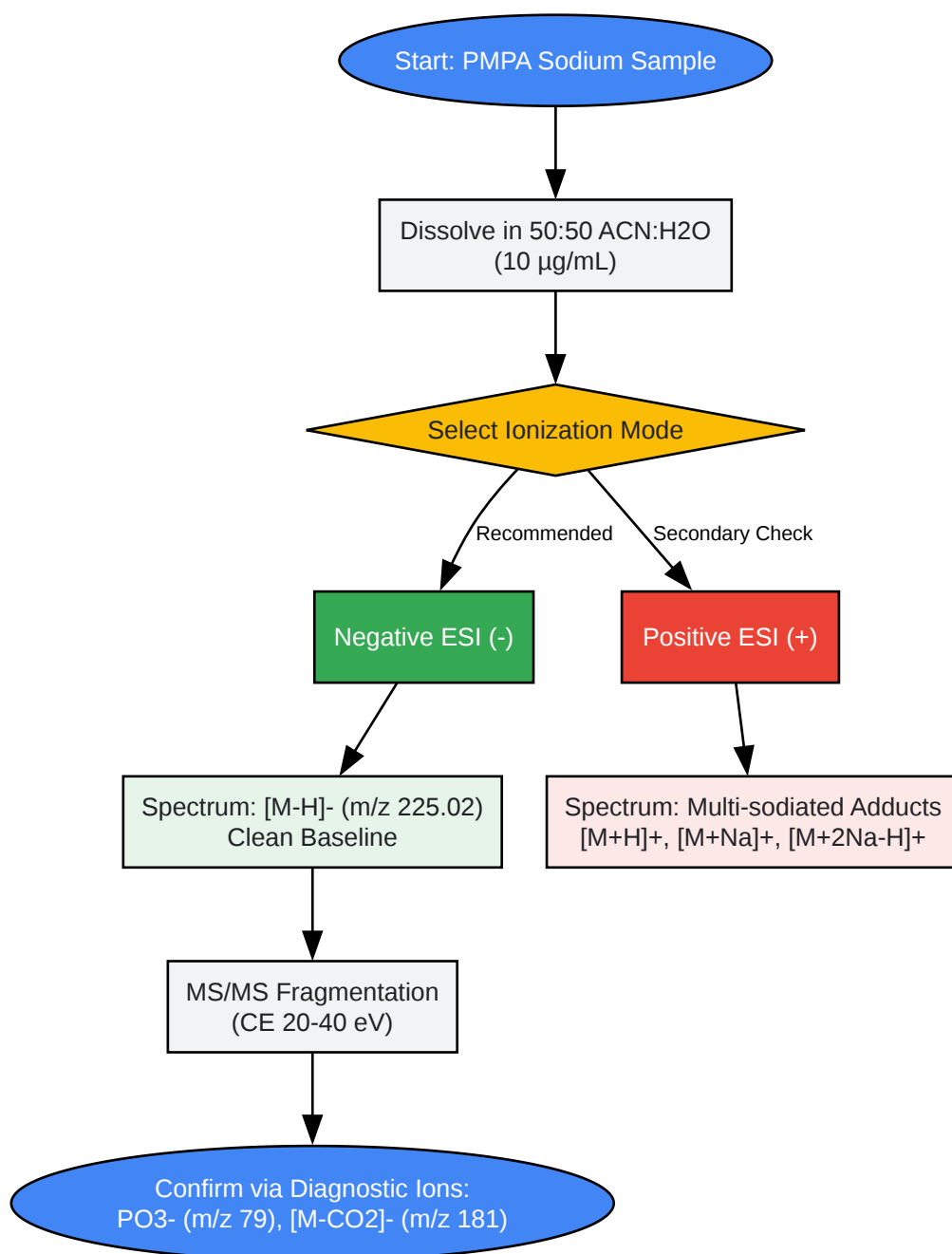
Confirmation is not complete without matching fragment ions.

- Precursor:m/z 225.017 ($[M-H]^-$)
- Key Fragments:
 - m/z78.958 ($[PO_3]^-$): Characteristic phosphate group cleavage.
 - m/z181.027 ($[M-H-CO_2]^-$): Loss of carboxylic acid group.
 - m/z207.006 ($[M-H-H_2O]^-$): Dehydration.

Visualization of Workflows

Figure 1: Analytical Decision Workflow

This diagram illustrates the logic flow for selecting the correct ionization mode and interpreting the results.

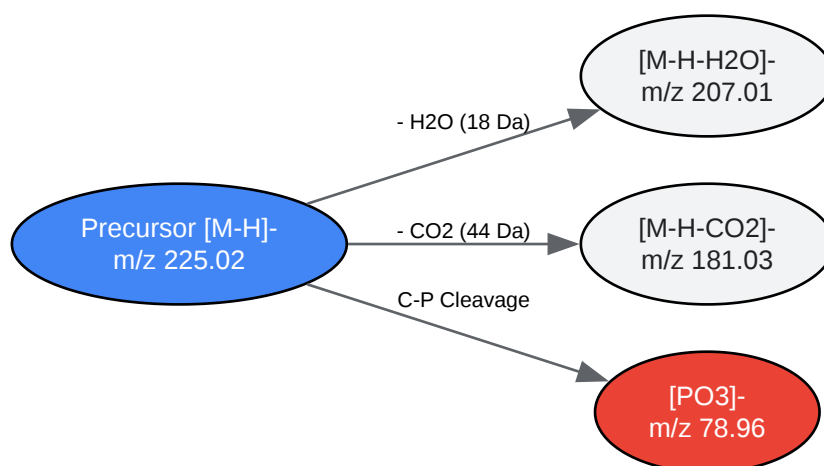


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Caption: Analytical workflow prioritizing Negative ESI for unambiguous mass confirmation of phosphonate compounds.

Figure 2: Fragmentation Pathway (Negative Mode)

Proposed fragmentation mechanism for the [M-H]⁻ ion of PMPA.



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Caption: Key MS/MS fragmentation pathways for PMPA free acid anion (m/z 225.02).

References

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